Structure-Activity Relationship of Succinanilic Acid Derivatives

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Compound of Interest

Compound Name:	*4-[(4-Azepan-1-ylphenyl)amino]-4-oxobutanoic acid*
CAS No.:	*694514-97-1*
Cat. No.:	*B2598848*

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A Technical Guide to Scaffold Optimization and Therapeutic Utility

Strategic Overview: The "Jekyll & Hyde" Scaffold

In modern medicinal chemistry, succinanilic acid (4-anilino-4-oxobutanoic acid) occupies a unique and often paradoxical niche. It serves two distinct functions that drug developers must balance:

- The Active Pharmacophore: The open-chain carboxylic acid moiety is a potent chelator of zinc-dependent metalloproteinases (MMPs, TACE) and a modulator of inflammatory cytokines.
- The Metabolic Endpoint: For hydroxamic acid-based HDAC inhibitors (e.g., Vorinostat/SAHA), the hydrolysis of the hydroxamate to succinanilic acid represents the primary metabolic deactivation pathway.

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Understanding this duality is critical. When designing MMP inhibitors, the succinanilic acid is the goal; when designing HDAC inhibitors, it is the liability to be avoided.

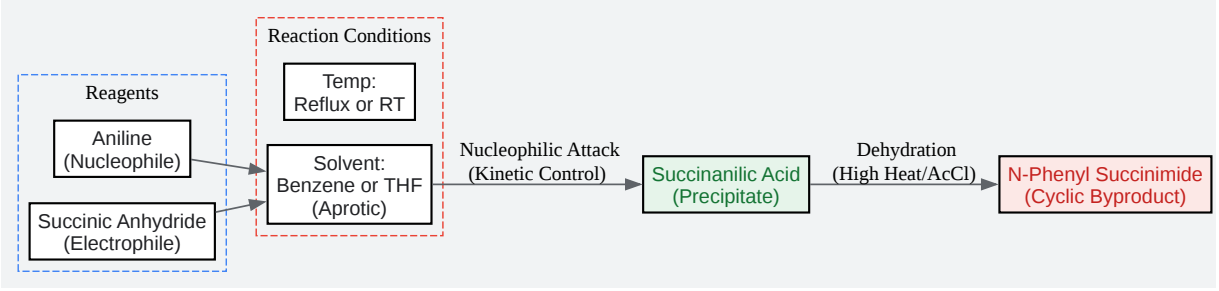
Chemical Architecture & Synthesis

The core scaffold consists of an N-phenyl succinamic acid backbone. Its synthesis is a self-validating nucleophilic acyl substitution, typically yielding high purity without chromatography due to the crystallization properties of the acid product.

Core Synthesis Protocol

Reaction: Aniline + Succinic Anhydride

Succinanilic Acid



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Figure 1: Synthetic pathway and potential cyclization risk. The open-chain acid is the kinetic product, while thermodynamic conditions favor ring closure.

Step-by-Step Protocol:

- Dissolution: Dissolve 10 mmol of succinic anhydride in 15 mL of anhydrous THF (or benzene).
- Addition: Add 10 mmol of the substituted aniline dropwise at room temperature.

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- Checkpoint: The reaction is exothermic. If the aniline is electron-deficient (e.g., 4-NO2), mild heating (40°C) may be required.

- Precipitation: Stir for 2-4 hours. The succinanilic acid derivative typically precipitates as a white crystalline solid.

- Purification: Filter the solid and wash with cold ether to remove unreacted aniline. Recrystallize from ethanol/water if necessary.

  - Validation: IR spectroscopy should show a broad -OH stretch (2500-3300 cm^{-1}) for the acid and a sharp amide C=O (1650-1690 cm^{-1}). Absence of the anhydride doublets (1780/1860 cm^{-1}) confirms conversion.

Structure-Activity Relationship (SAR) Analysis

The SAR of succinanilic acid is driven by three distinct domains: the Zinc-Binding Group (ZBG), the Linker, and the Hydrophobic Cap.

Domain A: The Zinc-Binding Tail (Carboxylic Acid)

- Function: In metalloenzymes (MMP-2, MMP-9, TACE), the terminal carboxylate coordinates with the catalytic Zn^{2+} ion.

- SAR Rule:

  - Free Acid (COOH): Essential for activity. Conversion to esters (COOMe) abolishes zinc chelation but increases membrane permeability (prodrug strategy).

  - Hydroxamate Conversion (CONHOH): Increases potency 10-100x (e.g., Vorinostat) but introduces metabolic instability.

  - Bioisosteres: Replacement with a tetrazole or phosphonic acid often retains activity while altering pKa and solubility.

Domain B: The Linker (Ethylene Bridge)

- Function: Positions the ZBG relative to the hydrophobic cap.

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- SAR Rule:
  - Length: The 2-carbon (succinyl) chain is optimal for many MMP pockets. Increasing to 3 carbons (glutaryl) often decreases potency due to entropic penalties.
  - Substitution: Introducing a phenyl group or alkyl chain on the alpha-carbon (closest to the amide) restricts conformational freedom, potentially locking the molecule in a bioactive conformation (the "Thorpe-Ingold effect").

Domain C: The Hydrophobic Cap (Aniline Ring)

- Function: Engages the S1' hydrophobic pocket of the enzyme.
- SAR Rule:
  - Para-Substitution: The most sensitive region.
    - Electron-Withdrawing (F, Cl, NO2): Increases the acidity of the amide N-H, strengthening the hydrogen bond with the enzyme backbone.
    - Bulky Groups (O-Benzyl, Phenyl): Enhance potency if the target enzyme has a deep S1' pocket (e.g., MMP-9).
  - Ortho-Substitution: Often deleterious due to steric clash with the amide carbonyl, forcing a non-planar conformation that may prevent binding.

Quantitative Data Summary

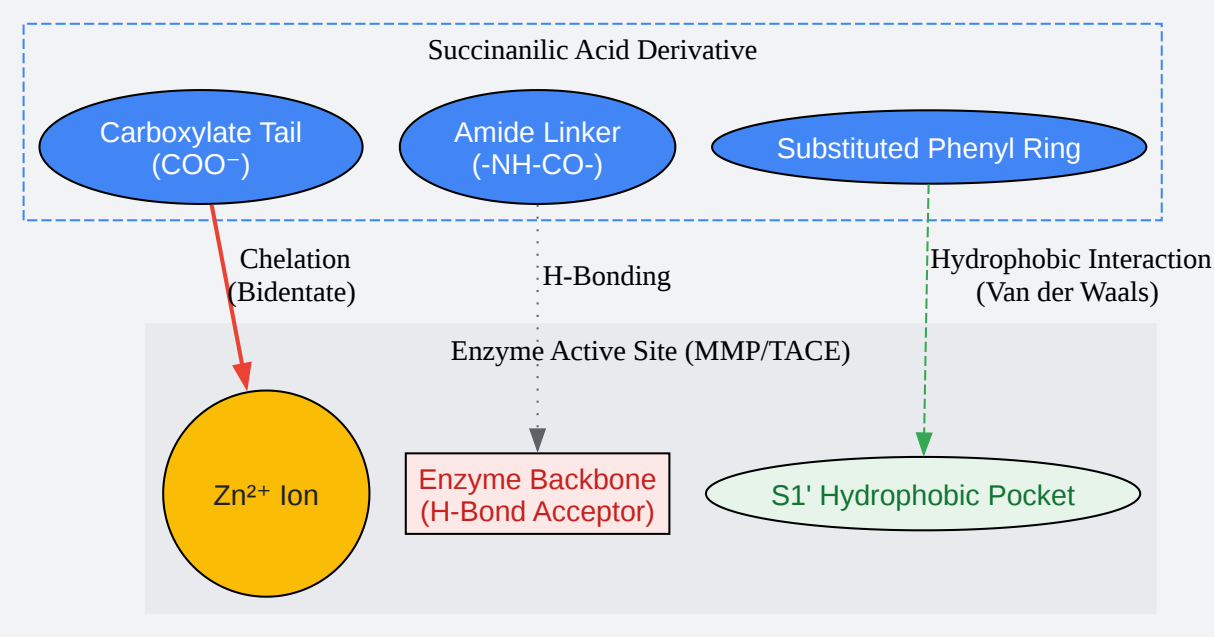
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Substitution (R-Aniline)	Electronic Effect ( )	LogP	Biological Impact (General)
-H	0.00	1.1	Baseline activity. Moderate solubility.
-OH	-0.37	0.8	Reduced lipophilicity. Potential Phase II metabolic target.
-Cl / -Br	+0.23	2.0	High Potency. Halogens fill hydrophobic pockets; increased metabolic stability.
-NO2	+0.78	1.1	Strong H-bond donor acidity. Often toxic/mutagenic risk.
-OMe	-0.27	1.2	Electron donor. Reduces amide acidity; often lowers potency in H-bond driven targets.

Mechanistic Visualization: Enzyme Inhibition

The primary mechanism for succinanilic acid derivatives in anti-inflammatory and anticancer contexts is the inhibition of Zinc-dependent proteases.

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Figure 2: Binding mode of succinanilic acid derivatives. The carboxylate chelates the catalytic Zinc, while the phenyl ring occupies the specificity pocket.

Therapeutic Applications & Protocols

A. Anti-Inflammatory (Cytokine Suppression)

Succinanilic acid derivatives suppress the secretion of TNF-

and IL-6. This is distinct from COX inhibition; it likely involves modulation of the NF-

B pathway or direct antagonism of the succinate receptor (SUCNR1), which is upregulated in activated macrophages.

Experimental Assay (In Vitro):

- Cell Line: RAW 264.7 murine macrophages.
- Induction: Stimulate with Lipopolysaccharide (LPS, 1

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g/mL).

- Treatment: Co-treat with test compounds (1–100

  M) for 24 hours.

- Readout: Measure supernatant cytokines via ELISA.

- Control: Dexamethasone (positive control) and Vehicle (DMSO).

B. Antimicrobial (Metal Complexes)

While the acid itself has moderate antimicrobial activity, its Silver (Ag) and Copper (Cu) complexes are highly potent. The succinanilic acid acts as a ligand, stabilizing the metal ion and facilitating its transport across the bacterial cell wall.

- Target:S. aureus, E. coli, Candida albicans.

- Mechanism: Disruption of membrane potential and generation of ROS by the delivered metal ion.

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